

Physical and chemical properties of 4-acetamidobenzenesulfonyl chloride

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Compound of Interest

Compound Name: *N*-Acetylsulfanilyl chloride

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An In-Depth Technical Guide to 4-Acetamidobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Acetamidobenzenesulfonyl chloride, also known as **N-acetylsulfanilyl chloride** or ASC, is a pivotal chemical intermediate, particularly in the pharmaceutical industry.^{[1][2]} Its significance lies in its role as a primary building block for the synthesis of the sulfonamide (or "sulfa") class of drugs, which were among the first effective antimicrobial agents and continue to be used in various therapeutic areas.^{[3][4]} This guide provides a comprehensive overview of the physical and chemical properties of 4-acetamidobenzenesulfonyl chloride, detailed experimental protocols for its synthesis and key reactions, and a summary of its applications in drug development.

Physical and Chemical Properties

4-Acetamidobenzenesulfonyl chloride is a white to off-white or light grey crystalline solid or powder with a slight odor of acetic acid.^{[5][6]} It is stable under normal temperatures and pressures but is sensitive to moisture.^{[5][7]}

Quantitative Physical Properties

Property	Value	References
Molecular Formula	C ₈ H ₈ ClNO ₃ S	[5]
Molecular Weight	233.67 g/mol	[5][8]
Melting Point	142-149 °C (with decomposition)	[8][9][10]
Boiling Point	426.8 ± 28.0 °C at 760 mmHg	[9][11]
Density	1.5 ± 0.1 g/cm ³	[9]
Flash Point	211.9 ± 24.0 °C	[9]
Water Solubility	Slightly soluble to insoluble	[1][9]
Solubility in Organic Solvents	Soluble in chloroform, benzene, ether, dichloromethane, acetone, and ethyl acetate.	[1][2][3]

Chemical Identity

Identifier	Value	References
CAS Number	121-60-8	[5]
Synonyms	N-Acetylsulfanilyl chloride, Dagenan chloride, 4-(Acetylamino)benzenesulfonyl chloride, p-acetamidobenzenesulfonyl chloride	[2][5]
InChI Key	GRDXCFKBQWDAJH-UHFFFAOYSA-N	[9]
SMILES	<chem>CC(=O)Nc1ccc(cc1)S(=O)(=O)Cl</chem>	[2]

Reactivity and Chemical Behavior

The reactivity of 4-acetamidobenzenesulfonyl chloride is dominated by the sulfonyl chloride ($-\text{SO}_2\text{Cl}$) group, which is a highly effective electrophile. This functional group readily reacts with nucleophiles, most notably amines, to form sulfonamides.^{[1][4]} The acetamido group ($-\text{NHCOCH}_3$) serves as a protecting group for the amine functionality on the benzene ring, preventing unwanted side reactions during the sulfonation and subsequent reactions.^[5] This protecting group can be removed later in a synthetic sequence to yield the free amine.

The compound is incompatible with strong oxidizing agents and strong bases.^{[3][5]} It is also moisture-sensitive and will hydrolyze to release hydrochloric acid.^{[4][7]} Upon decomposition, which can be induced by heat, it may produce hazardous gases including hydrogen chloride, carbon monoxide, carbon dioxide, and oxides of sulfur.^[5]

Experimental Protocols

Synthesis of 4-Acetamidobenzenesulfonyl Chloride from Acetanilide

The most common method for the synthesis of 4-acetamidobenzenesulfonyl chloride is the chlorosulfonation of acetanilide using chlorosulfonic acid.^[7]

Materials:

- Acetanilide
- Chlorosulfonic acid
- Ice
- Water
- Dichloromethane (for purification)

Procedure:

- In a dry round-bottom flask equipped with a mechanical stirrer and situated in a fume hood, place 290 g (165 cc) of chlorosulfonic acid.^[9]
- Cool the flask to approximately 12-15 °C using a cooling bath.^[9]

- Gradually add 67.5 g of acetanilide to the stirred chlorosulfonic acid, maintaining the temperature around 15 °C. This process should take about 15 minutes. Note that large volumes of hydrogen chloride gas are evolved.[9]
- After the addition is complete, heat the mixture to 60 °C for two hours to bring the reaction to completion.[9]
- Slowly and with vigorous stirring, pour the resulting syrupy liquid into a beaker containing 1 kg of crushed ice. This step should also be performed in a fume hood due to the vigorous reaction and potential for splattering.[9]
- Collect the precipitated solid product by vacuum filtration and wash it with cold water.[9][10]

Purification:

- The crude product can be dried and then recrystallized from dry benzene, chloroform, or ethylene dichloride.[7][9] The compound is only slightly soluble in hot benzene.[9]



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Caption: Workflow for the synthesis of 4-acetamidobenzenesulfonyl chloride.

General Procedure for the Synthesis of Sulfonamides

4-Acetamidobenzenesulfonyl chloride is a key reagent for synthesizing a wide array of sulfonamides by reacting it with various primary or secondary amines.[1]

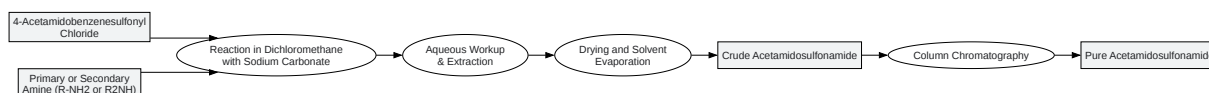
Materials:

- 4-Acetamidobenzenesulfonyl chloride

- Amine of choice
- Dichloromethane
- Sodium carbonate
- Distilled water
- Anhydrous sodium sulfate

Procedure:

- In a reaction flask, prepare a stirred mixture of the desired amine (5 mmol) and sodium carbonate (7 mmol) in dichloromethane (20 mL).[\[1\]](#)
- Prepare a solution of 4-acetamidobenzenesulfonyl chloride (5 mmol) in dichloromethane (30 mL).[\[1\]](#)
- Add the 4-acetamidobenzenesulfonyl chloride solution dropwise to the amine mixture.[\[1\]](#)
- Stir the reaction mixture at room temperature until the reaction is complete, which can be monitored by Thin Layer Chromatography (TLC).[\[1\]](#)
- Add 20 mL of distilled water to the reaction mixture.[\[1\]](#)
- Separate the organic phase. Extract the aqueous phase with dichloromethane (2 x 30 mL).[\[1\]](#)
- Combine the organic extracts and wash with 30 mL of water.[\[1\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude sulfonamide product.[\[1\]](#)
- The crude product can be further purified by column chromatography on silica gel.[\[1\]](#)



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Caption: General workflow for the synthesis of sulfonamides.

Applications in Drug Development

4-Acetamidobenzenesulfonyl chloride is a cornerstone intermediate in the synthesis of sulfonamide drugs.^{[1][4]} These drugs have a broad range of therapeutic applications, including:

- **Antibacterial agents:** The foundational use of sulfonamides is in treating bacterial infections.^[3]
- **Antidiabetic agents:** Certain sulfonamides, known as sulfonylureas, are used to treat type 2 diabetes.
- **Diuretics:** Some sulfonamides are employed to treat edema and hypertension.
- **Anticonvulsants:** A number of antiepileptic drugs contain the sulfonamide moiety.
- **Antiviral and Anticancer agents:** Research has shown that modified sulfonamide structures can exhibit antiviral and anticancer properties.

The general pathway from 4-acetamidobenzenesulfonyl chloride to a therapeutically active sulfonamide involves the formation of the sulfonamide linkage with a specific amine, followed by the deprotection (hydrolysis) of the acetamido group to reveal the free aniline moiety, which is often crucial for biological activity.

Safety and Handling

4-Acetamidobenzenesulfonyl chloride is a corrosive substance that can cause severe skin burns and eye damage.[4][10] It is also harmful if swallowed or inhaled.[10] Due to its reactivity with water, it should be handled in a dry environment, and contact with moisture should be avoided.[3][7] When handling this compound, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.[2] All manipulations should be carried out in a well-ventilated fume hood.[10]

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and bases.[3][5]

Conclusion

4-Acetamidobenzenesulfonyl chloride is a chemical of significant industrial and academic importance, primarily due to its indispensable role in the synthesis of sulfonamide-based pharmaceuticals. A thorough understanding of its physical and chemical properties, coupled with established and safe experimental protocols, is essential for its effective and safe utilization in research and drug development. This guide provides a foundational resource for professionals working with this versatile and reactive compound.

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